

# An In-depth Technical Guide to 2-Bromobenzotrifluoride: Physicochemical Properties

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## Compound of Interest

Compound Name: **2-Bromobenzotrifluoride**

Cat. No.: **B1265661**

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This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Bromobenzotrifluoride**, with a specific focus on its melting and boiling points. This document is intended for researchers, scientists, and professionals in the field of drug development and material science who utilize **2-Bromobenzotrifluoride** as a versatile building block in organic synthesis.

## Physicochemical Data of 2-Bromobenzotrifluoride

**2-Bromobenzotrifluoride**, also known as 2-Bromo- $\alpha,\alpha,\alpha$ -trifluorotoluene, is a colorless to light brown liquid at room temperature.<sup>[1][2]</sup> Its key physical and chemical properties are summarized in the table below. The compound is widely used in the synthesis of pharmaceuticals and agrochemicals due to the presence of the trifluoromethyl group.<sup>[2]</sup>

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrF <sub>3</sub>
Molecular Weight	225.01 g/mol <a href="#">[2]</a>
Appearance	Clear colorless to brown liquid <a href="#">[1]</a>
Boiling Point	167-168 °C (lit.) <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
	171 °C <a href="#">[2]</a> <a href="#">[5]</a>
Density	1.652 g/mL at 25 °C (lit.) <a href="#">[1]</a> <a href="#">[3]</a>
	1.67 g/mL <a href="#">[2]</a>
Refractive Index	n <sub>20/D</sub> 1.482 (lit.) <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Flash Point	51 °C <a href="#">[5]</a>
	52 °C - closed cup
	125 °F <a href="#">[1]</a>
Storage Temperature	2-8°C, sealed in dry conditions <a href="#">[1]</a>
Room Temperature	<a href="#">[5]</a>

## Experimental Protocol: Determination of Boiling Point

The boiling point of a liquid is a crucial physical property for its characterization and assessment of purity. The following is a generalized experimental protocol for the determination of the boiling point of a liquid compound such as **2-Bromobenzotrifluoride**.

Objective: To determine the boiling point of a liquid sample.

Apparatus:

- Small test tube or ignition tube
- Capillary tube (sealed at one end)

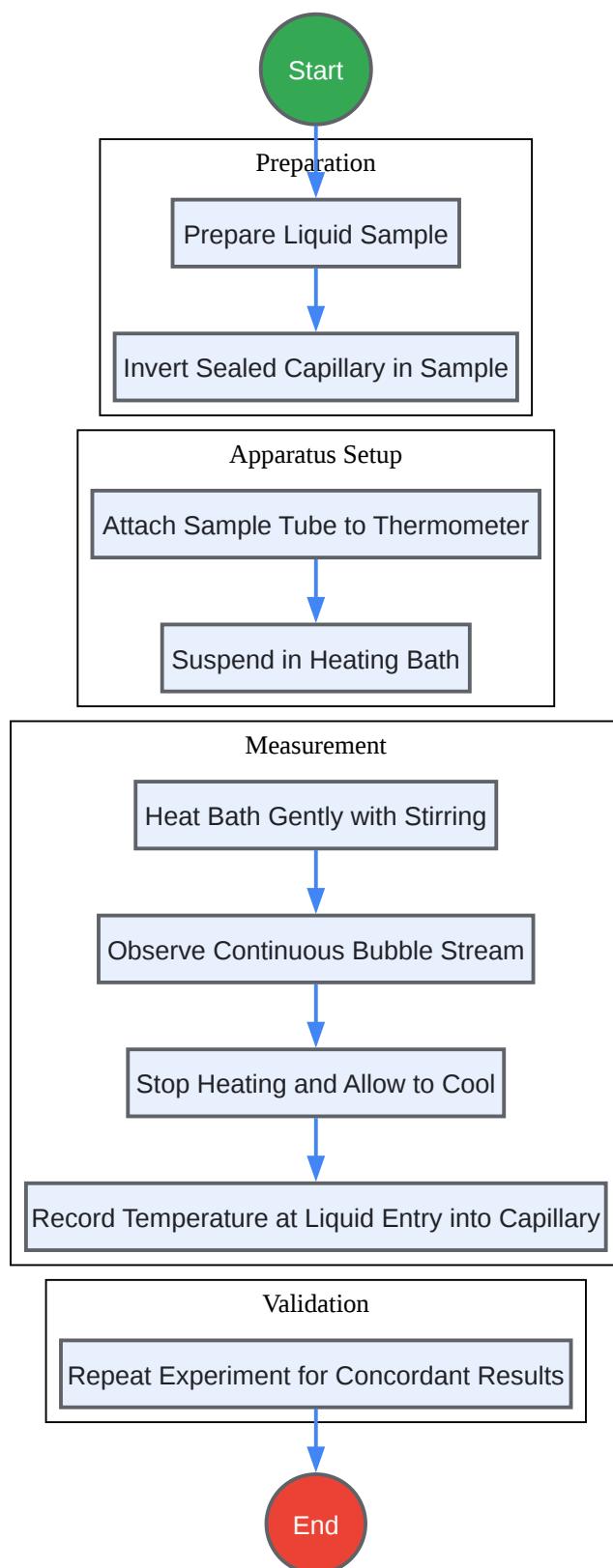
- Thermometer
- Beaker
- Heating apparatus (e.g., Bunsen burner or heating mantle)
- Stirring rod or magnetic stirrer
- Liquid paraffin or other suitable heating bath liquid
- Stand and clamp

**Procedure:**

- Sample Preparation: A small amount of the liquid (e.g., **2-Bromobenzotrifluoride**) is placed into the small test tube.
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- Apparatus Assembly: The test tube is attached to a thermometer using a rubber band or wire, ensuring the bulb of the thermometer is level with the bottom of the test tube. This assembly is then clamped and suspended in a beaker containing a high-boiling liquid, such as liquid paraffin, ensuring the sample is fully submerged.
- Heating: The beaker is gently heated with constant stirring to ensure uniform temperature distribution.<sup>[6]</sup>
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. Heating is continued until a continuous and rapid stream of bubbles is observed.
- Temperature Recording: The heating is then stopped, and the bath is allowed to cool slowly with continuous stirring. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.<sup>[6]</sup> This is the point where the vapor pressure of the liquid equals the atmospheric pressure.
- Repetition: For accuracy, the experiment should be repeated to obtain concordant readings.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the experimental determination of a liquid's boiling point.

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